

2-Amino-6-methylpyridin-3-ol chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Amino-6-methylpyridin-3-ol

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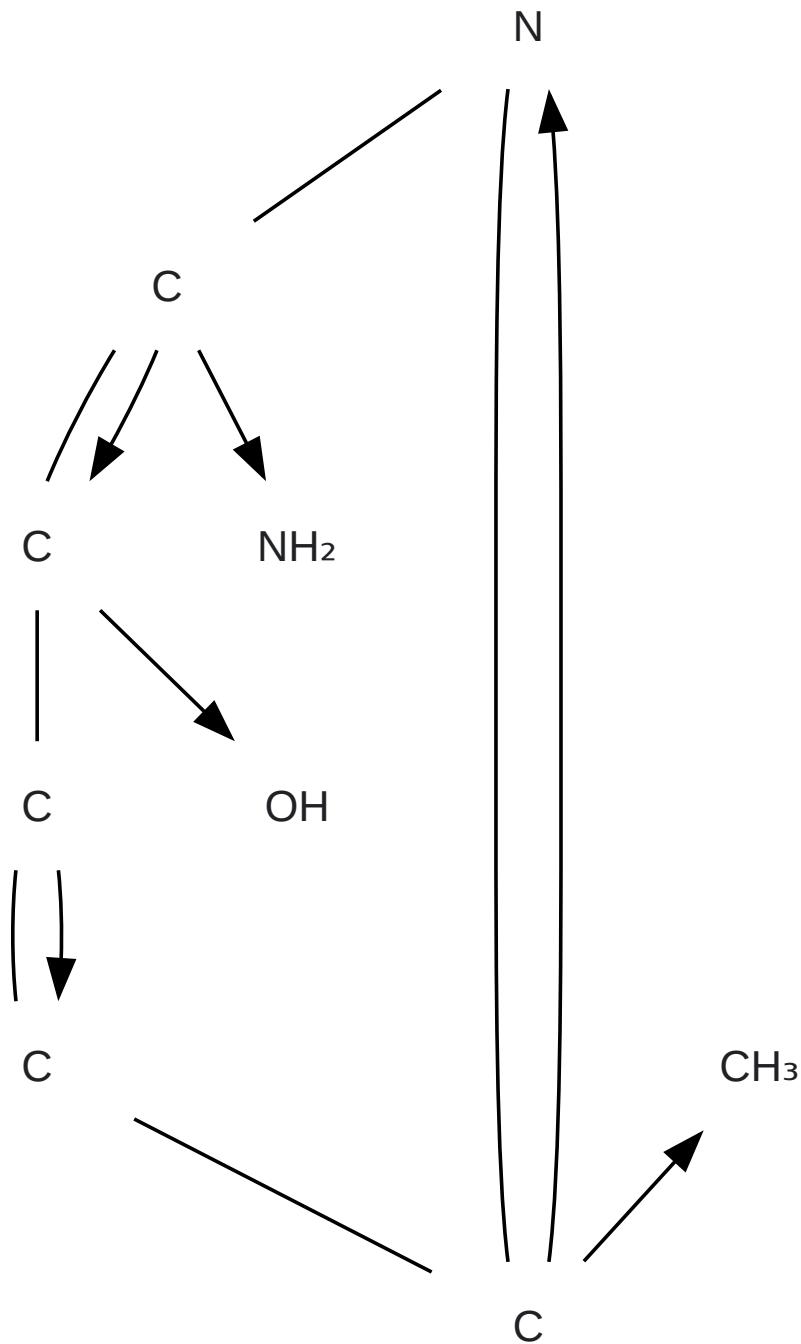
An In-depth Technical Guide to 2-Amino-6-methylpyridin-3-ol

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-Amino-6-methylpyridin-3-ol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

The compound, identified by the CAS Number 20348-16-7, is systematically named **2-Amino-6-methylpyridin-3-ol**.^[1] Its structure consists of a pyridine ring substituted with an amino group at position 2, a hydroxyl group at position 3, and a methyl group at position 6.

Below is a two-dimensional representation of the chemical structure of **2-Amino-6-methylpyridin-3-ol**.



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References

- 1. aldlab-chemicals_2-Amino-6-methylpyridin-3-ol [aldlab.com]
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